

Safe Disposal of 3,5-Dibromobenzyl Alcohol: A Procedural Guide

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Compound of Interest

Compound Name: 3,5-Dibromobenzyl alcohol

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This document provides essential safety and logistical information for the proper disposal of **3,5-Dibromobenzyl alcohol** (CAS No. 145691-59-4). Adherence to these procedures is critical to ensure laboratory safety and environmental compliance. **3,5-Dibromobenzyl alcohol** is classified as a halogenated aromatic compound and requires specific handling and disposal methods.

Essential Safety & Handling Information

3,5-Dibromobenzyl alcohol is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, must be worn when handling this compound. All handling of the solid or solutions should be conducted in a well-ventilated area or a chemical fume hood.

Quantitative Data

The following table summarizes the key physical and chemical properties of **3,5-Dibromobenzyl alcohol**.

Property	Value	Source
Molecular Formula	C ₇ H ₆ Br ₂ O	[1] [2] [3] [4]
Molecular Weight	265.93 g/mol	[1] [3] [4]
Physical Form	Solid	
Purity	Typically ≥97%	[1]
Storage Temperature	Room temperature	[1] [3]
Solubility	Slightly soluble in water.	[5]

Note: Specific values for melting point, boiling point, and density for **3,5-Dibromobenzyl alcohol** are not readily available. For the structurally similar compound **2-Amino-3,5-dibromobenzyl alcohol** (CAS 50739-76-9), the melting point is 146-148°C, the boiling point is 366.3°C at 760 mmHg, and the density is 2.037 g/cm³.[\[6\]](#) These values should be used as estimates only.

Step-by-Step Disposal Protocol

The proper disposal of **3,5-Dibromobenzyl alcohol** follows the guidelines for halogenated organic waste. The primary method of disposal is incineration by a licensed hazardous waste management facility.

1. Waste Segregation:

- Crucially, never mix halogenated organic waste with non-halogenated organic waste.[\[7\]](#) Doing so can create hazardous reactions and significantly increases disposal costs.
- Designate a specific, compatible, and clearly labeled waste container for "Halogenated Organic Waste." These containers are often green.[\[7\]](#)
- Do not mix **3,5-Dibromobenzyl alcohol** waste with other waste categories such as acids, bases, or oxidizers.[\[8\]](#)

2. Waste Collection:

- Collect waste **3,5-Dibromobenzyl alcohol**, including contaminated materials (e.g., gloves, weighing paper, filter paper), in the designated halogenated waste container.
- Ensure the waste container is made of a compatible material, such as polyethylene.
- All commingling of halogenated solvent waste should be conducted in an operating chemical fume hood.[8]
- Keep the waste container securely closed when not in use to prevent the release of any volatile compounds.[8]

3. Labeling:

- As soon as the first waste is added, affix a "Hazardous Waste" label to the container.[8]
- The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**3,5-Dibromobenzyl alcohol**" and any other halogenated compounds in the container.
 - The approximate concentration or volume of each component.
 - The associated hazards (e.g., "Irritant," "Toxic").
 - The date the waste was first added.
 - The name and contact information of the generating laboratory or researcher.

4. Storage:

- Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.
- The storage area should be well-ventilated, away from sources of ignition, and separate from incompatible materials.

- It is good practice to store the waste container in secondary containment to prevent spills.

5. Disposal Request:

- When the waste container is nearly full (do not overfill), contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.
- Follow your institution's specific procedures for requesting a hazardous waste collection.

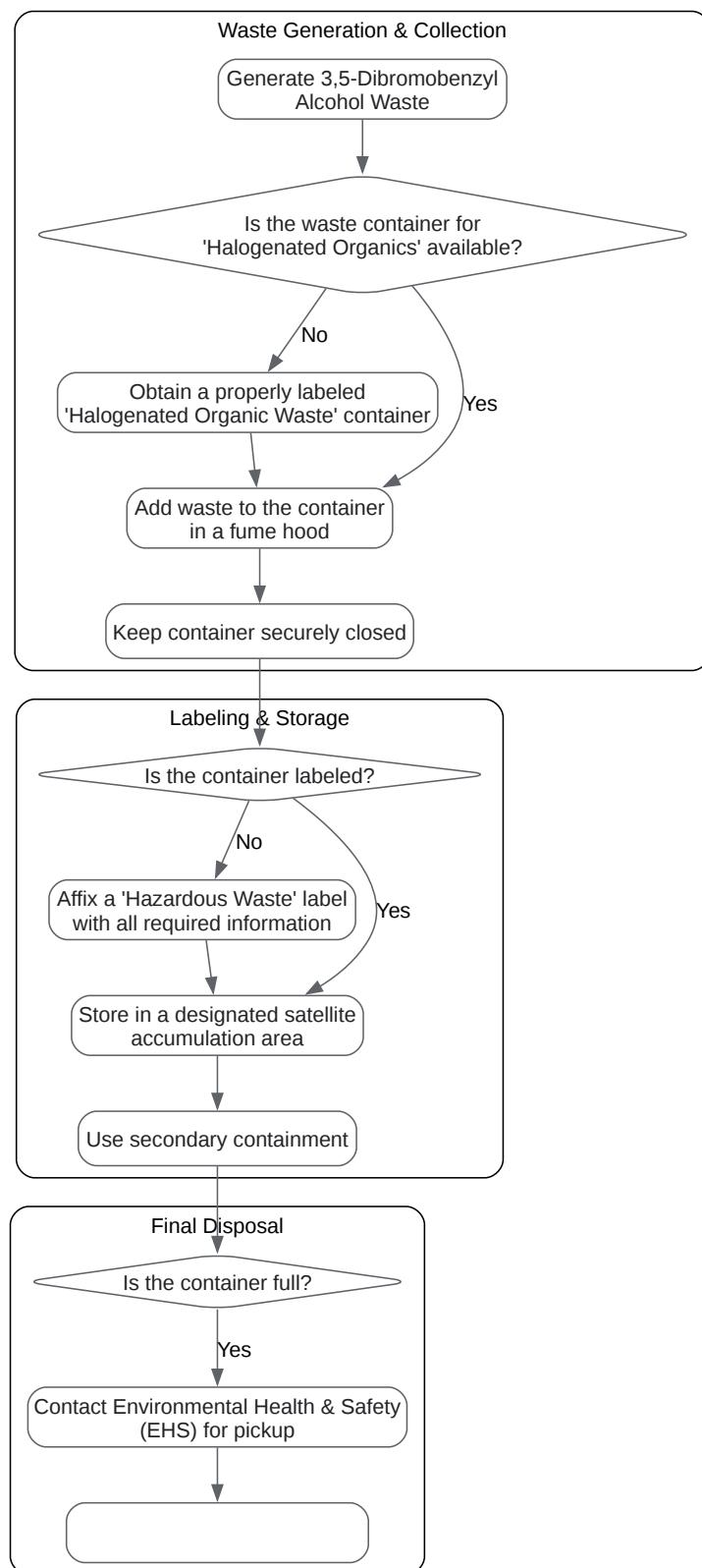
Accidental Spills:

- In the event of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Wearing appropriate PPE, carefully collect the absorbent material and place it in the designated halogenated waste container.
- For larger spills, evacuate the area and contact your institution's EHS or emergency response team.

Experimental Protocols

No specific experimental protocols for the disposal of **3,5-Dibromobenzyl alcohol** were identified in the reviewed literature. The recommended disposal method is based on the established best practices for the incineration of brominated aromatic compounds. Incineration at high temperatures (around 1200 K) is considered a safe disposal method for halogenated compounds to prevent the formation of toxic byproducts like dioxins and furans. During incineration, brominated compounds can release bromine free radicals, which act as combustion inhibitors.

Disposal Workflow Diagram

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Caption: Disposal workflow for **3,5-Dibromobenzyl alcohol**.

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